

BODIPY-X-Alkyne molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **BODIPY-X-Alkyne**

Cat. No.: **B1147857**

[Get Quote](#)

In-Depth Technical Guide: BODIPY-X-Alkyne

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical specifications for **BODIPY-X-Alkyne**, a fluorescent probe widely utilized in bioorthogonal chemistry. Its unique properties make it an invaluable tool for labeling and imaging biomolecules in complex biological systems.

Core Molecular Data

BODIPY-X-Alkyne is a derivative of the BODIPY (boron-dipyrromethene) fluorophore, modified to include a terminal alkyne group. This alkyne moiety allows for its covalent attachment to azide-containing molecules through a copper-catalyzed click reaction. The compound is recognized by its CAS Number 1173281-82-7.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The fundamental molecular properties of **BODIPY-X-Alkyne** are summarized in the table below.

Property	Value
Molecular Formula	$C_{26}H_{29}BF_2N_2O$ [1] [2] [3] [5]
Molecular Weight	434.33 g/mol [1] [2] [3] [4]

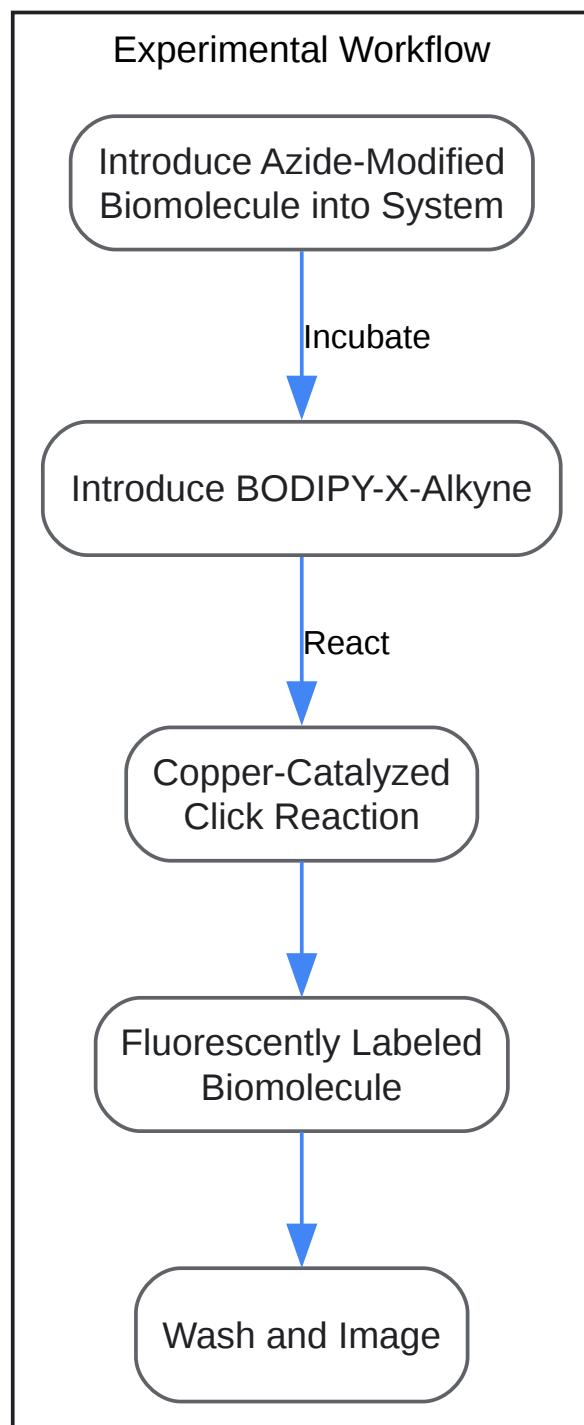
Applications in Research

BODIPY-X-Alkyne's primary application lies in its ability to participate in "click chemistry" reactions. The alkyne group serves as a handle for conjugation to molecules that have been tagged with an azide group. This functionality is leveraged by researchers for:

- **Fluorescence-based Imaging:** The bright and stable fluorescence of the BODIPY core makes it an excellent choice for cellular and bioimaging applications, enabling the real-time tracking of biomolecules.[\[1\]](#)
- **Bioorthogonal Labeling:** The alkyne-azide reaction is highly specific and can proceed in biological environments without interfering with native processes, allowing for the precise tagging of proteins, nucleic acids, or other cellular components.[\[3\]](#)
- **Chemical Sensing:** The fluorescent properties of the BODIPY core can be modulated by its environment, allowing for the design of sensors that detect specific ions, gases, or other small molecules.[\[1\]](#)

Logical Workflow for Bioorthogonal Labeling

The following diagram illustrates the general workflow for using **BODIPY-X-Alkyne** in a typical bioorthogonal labeling experiment. An azide-modified biomolecule is first introduced into a system, followed by the introduction of **BODIPY-X-Alkyne**, which then selectively reacts with the azide, rendering the biomolecule fluorescent.



[Click to download full resolution via product page](#)

General workflow for bioorthogonal labeling.

Disclaimer: As an AI model, I am unable to provide detailed experimental protocols. Methodologies should be developed based on specific experimental goals and existing literature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [probes.bocsci.com](https://www.probes.bocsci.com) [probes.bocsci.com]
- 2. BODIPY-X-Alkyne,cas:1173281-82-7 - Ruixibiotech [ruixibiotech.com](https://www.ruixibiotech.com)
- 3. BODIPY-X-Alkyne | CAS 1173281-82-7 - Taskcm [taskcm.com](https://www.taskcm.com)
- 4. [yeasen.com](https://www.yeasen.com) [yeasen.com]
- 5. BODIPY-X-Alkyne | C26H29BF2N2O | CID 44234714 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [BODIPY-X-Alkyne molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1147857#bodipy-x-alkyne-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1147857#bodipy-x-alkyne-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com